

# Physical and chemical properties of Retinestatin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Retinestatin*

Cat. No.: *B12373306*

[Get Quote](#)

## An In-depth Technical Guide to Retinestatin

Disclaimer: **Retinestatin** is a very recently discovered natural product, with the primary and currently sole source of information being a single research paper published in March 2024. This guide is compiled from the publicly available information from that publication. Detailed spectroscopic data and step-by-step protocols are typically found in the full text or supplementary materials of the source publication, which may require a subscription or purchase to access.

## Introduction

**Retinestatin** is a novel polyol polyketide discovered and characterized in 2024.[1] It was isolated from a *Streptomyces* species found in the subterranean nest of the termite *Reticulitermes speratus kyushuensis* Morimoto.[1] Structurally, it is a complex molecule with 12 chiral centers.[1] Preliminary biological evaluations have shown that **Retinestatin** exhibits neuroprotective effects in an in vitro model of Parkinson's disease, specifically by protecting SH-SY5Y dopaminergic cells from cytotoxicity induced by 1-methyl-4-phenylpyridinium (MPP+).[1][2]

## Physical and Chemical Properties

The structure of **Retinestatin** was elucidated through a combination of spectroscopic methods, including UV, IR, mass spectrometry, and extensive 1D and 2D NMR experiments.[1] The absolute configuration of its 12 chiral centers was determined using J-based configuration analysis, ROESY correlations, and quantum mechanics-based computational approaches.[1]

Table 1: Physical and Chemical Data for **Retinestatin**

Property	Value	Source / Method
Molecular Formula	C <sub>25</sub> H <sub>40</sub> O <sub>12</sub>	HR-ESI-MS, NMR[1]
Appearance	Data not available in public abstract.	N/A
Optical Rotation [ $\alpha$ ] <sub>D</sub>	Data not available in public abstract.	Polarimetry
UV ( $\lambda$ <sub>max</sub> )	Data not available in public abstract.	UV Spectroscopy
IR ( $\nu$ <sub>max</sub> )	Data not available in public abstract.	IR Spectroscopy
Mass Spectrometry	Data not available in public abstract.	HR-ESI-MS

Table 2: NMR Spectroscopic Data for **Retinestatin**

Note: The detailed <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts ( $\delta$ ) and coupling constants (J) are essential for structural confirmation and are available in the primary research article. The following is a summary of the techniques used.

Nucleus	Experiment Types Used for Elucidation
<sup>1</sup> H NMR	Standard proton NMR, essential for identifying proton environments.
<sup>13</sup> C NMR	Standard carbon NMR, used to determine the number and type of carbon atoms.
2D NMR	COSY, HSQC, HMBC, ROESY. These experiments were crucial for establishing the planar structure and relative stereochemistry of the molecule.[1]

## Biological Activity and Mechanism of Action

**Retinestatin** has demonstrated significant neuroprotective activity in a well-established in vitro model of Parkinson's disease.[1]

### Neuroprotective Effects

The primary reported biological activity of **Retinestatin** is its ability to protect human dopaminergic neuroblastoma cells (SH-SY5Y) from cytotoxicity induced by the neurotoxin MPP+.[1][2] MPP+ is a potent inhibitor of mitochondrial complex I, leading to oxidative stress and cell death, and is widely used to model Parkinson's disease pathology in cellular systems. The ability of **Retinestatin** to counteract this effect suggests it may have therapeutic potential in neurodegenerative diseases.

### Signaling Pathways

The specific signaling pathway through which **Retinestatin** exerts its neuroprotective effect has not yet been elucidated in the available literature. Research is required to determine if it acts by quenching reactive oxygen species, modulating mitochondrial function, or interacting with specific pro-survival or anti-apoptotic signaling cascades.

### Experimental Protocols

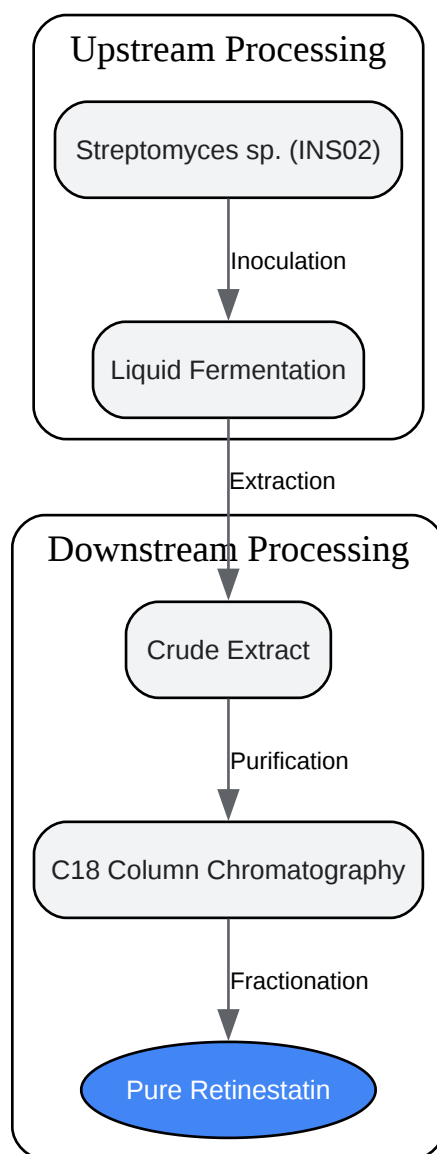
The following are generalized descriptions of the experimental procedures based on the source publication. For precise, reproducible protocols, consultation of the original paper's experimental section is mandatory.

### Isolation and Purification of Retinestatin

The isolation of **Retinestatin** involves standard natural product chemistry techniques.

- Fermentation: The *Streptomyces* sp. strain (designated INS02) is cultured in a suitable liquid medium to produce the secondary metabolites, including **Retinestatin**.
- Extraction: The culture broth is harvested, and the crude extract containing **Retinestatin** is obtained.

- Purification: The crude extract undergoes a multi-step purification process. The primary method cited is open-column chromatography using a C<sub>18</sub> resin, with a step-gradient elution of methanol in water to separate the compound of interest from other metabolites.[1]



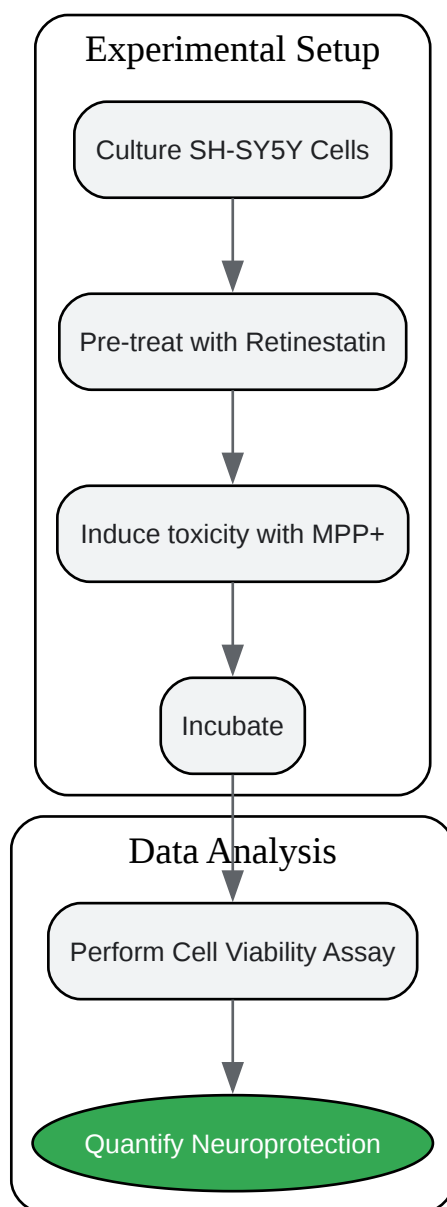
[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and purification of **Retinestatin**.

## Neuroprotection Assay

The neuroprotective activity of **Retinestatin** was assessed using a cell-based assay.

- **Cell Culture:** Human neuroblastoma SH-SY5Y cells are cultured under standard conditions. These cells are often differentiated to exhibit more neuron-like characteristics.
- **Treatment:** The cells are pre-treated with varying concentrations of **Retinestatin** for a specified period.
- **Induction of Cytotoxicity:** The neurotoxin MPP<sup>+</sup> is added to the cell culture medium (excluding the negative control group) to induce cell death.
- **Assessment of Cell Viability:** After incubation with MPP<sup>+</sup>, a cell viability assay (e.g., MTT, LDH release, or similar) is performed to quantify the extent of cell death in the presence and absence of **Retinestatin**. The results would demonstrate if **Retinestatin** pre-treatment leads to a statistically significant increase in cell survival compared to cells treated with MPP<sup>+</sup> alone.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the in vitro neuroprotection assay.

## Conclusion

**Retinestatin** is a newly identified polyketide with a complex stereochemical structure and promising neuroprotective properties. Its discovery highlights the potential of microorganisms from unique ecological niches, such as termite nests, as a source for novel bioactive compounds. Further research is warranted to fully elucidate its mechanism of action, determine

its structure-activity relationship, and evaluate its therapeutic potential in more advanced preclinical models of neurodegenerative diseases. Drug development professionals may find **Retinestatin** to be a compelling starting point for the design of new neuroprotective agents.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Retinestatin, a Polyol Polyketide from a Termite Nest-Derived Streptomyces sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Physical and chemical properties of Retinestatin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12373306#physical-and-chemical-properties-of-retinestatin]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)